

Lexithromycin CAS number and chemical identifiers

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Compound of Interest

Compound Name: Lexithromycin

Cat. No.: B10785662

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Lexithromycin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lexithromycin (CAS Number: 53066-26-5), also known by its developmental code Wy-48314, is a semi-synthetic macrolide antibiotic.^[1] It is a derivative of erythromycin, modified to enhance its properties.^[1] Like other macrolides, its mechanism of action involves the inhibition of bacterial protein synthesis. Despite showing promise and entering clinical trials, particularly for indications related to HIV, its development was ultimately discontinued.^[1] This guide provides a summary of the available technical information on **Lexithromycin**.

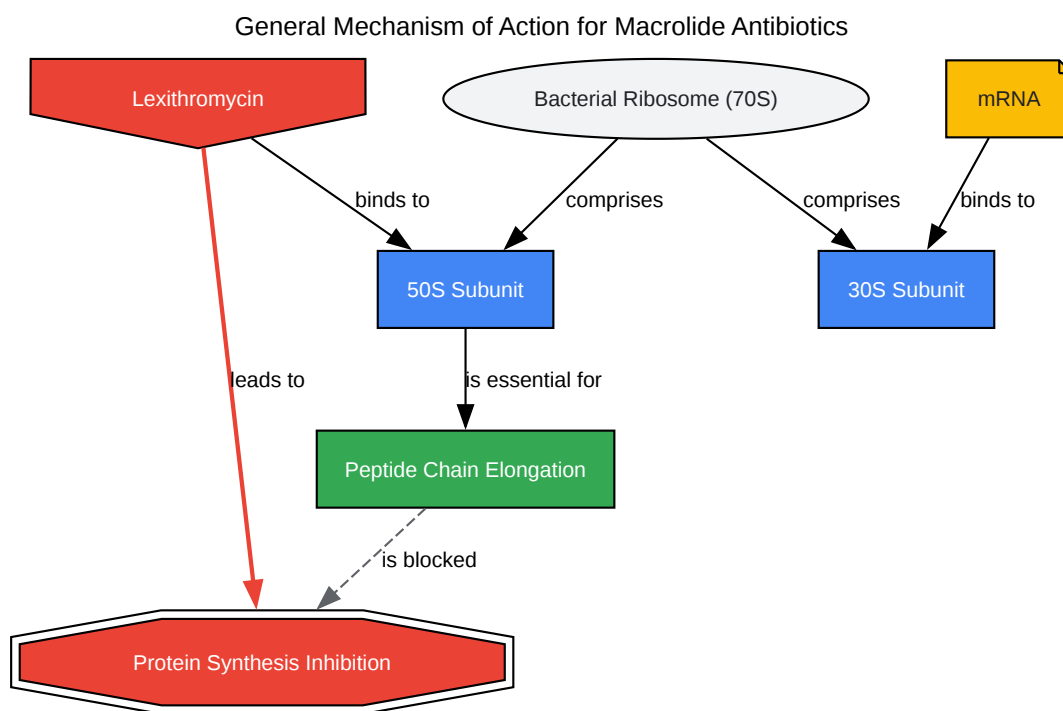
Chemical Identifiers

A comprehensive list of chemical identifiers for **Lexithromycin** is provided below, offering key data for researchers in pharmacology and medicinal chemistry.

Identifier	Value
CAS Number	53066-26-5
Synonyms	Wy-48314, Wy 48314, Wy48314
Molecular Formula	C38H70N2O13
Molecular Weight	762.97 g/mol
IUPAC Name	(3R,4S,5S,6R,7R,9R,11S,12R,13S,14R,E)-6-(((2S,3R,4S,6R)-4-(dimethylamino)-3-hydroxy-6-methyltetrahydro-2H-pyran-2-yl)oxy)-14-ethyl-7,12,13-trihydroxy-4-(((2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyltetrahydro-2H-pyran-2-yl)oxy)-10-(methoxyimino)-3,5,7,9,11,13-hexamethyloxacyclotetradecan-2-one
SMILES	<chem>CC[C@H]1OC(=N\OC)C)O[C@@H]2O--INVALID-LINK--C)[C@H]2O)C)O[C@H]3C--INVALID-LINK--(--INVALID-LINK--C)O)C">C@@HC)=O</chem>

Mechanism of Action

As a macrolide antibiotic, **Lexithromycin** is understood to function by inhibiting bacterial protein synthesis. This is achieved through its binding to the 50S ribosomal subunit of susceptible bacteria. This interaction blocks the exit tunnel for the growing polypeptide chain, thereby halting protein elongation and ultimately inhibiting bacterial growth.



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Caption: General mechanism of macrolide antibiotic action.

Experimental Protocols and Data

Detailed experimental protocols and comprehensive quantitative data for **Lexithromycin** are not widely available in the public domain. This is likely due to the discontinuation of its clinical development. Information regarding specific in vitro activity against a broad range of bacterial strains, detailed pharmacokinetic profiles from clinical studies, and specific signaling pathway interactions remains largely unpublished. The available information indicates that **Lexithromycin** was designed for improved absorption and pH stability compared to erythromycin.[1]

Conclusion

Lexithromycin is a semi-synthetic macrolide antibiotic that, while showing initial promise, did not proceed to market. The information available is primarily centered on its chemical identity and its general classification as a protein synthesis inhibitor. For researchers and scientists, **Lexithromycin** represents a case study in drug development where a compound is discontinued, leading to a limited amount of publicly accessible, in-depth technical data. Further investigation into historical corporate or patent archives may be necessary to uncover more detailed experimental information.

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References

- 1. Lexithromycin|CAS 53066-26-5|DC Chemicals [dcchemicals.com]
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